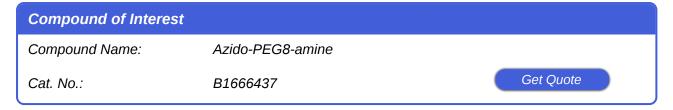


Azido-PEG8-amine: A Comprehensive Technical Guide to Solubility

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For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides a detailed overview of the solubility characteristics of **Azido-PEG8-amine**, a heterobifunctional linker commonly utilized in bioconjugation, drug delivery, and proteomics. Understanding the solubility of this reagent is critical for its effective application in aqueous and organic media, ensuring optimal reaction conditions and reproducible results.

Core Properties of Azido-PEG8-amine

Azido-PEG8-amine, with a molecular weight of approximately 438.5 g/mol, possesses a hydrophilic polyethylene glycol (PEG) spacer, which significantly influences its solubility profile. [1] The presence of the terminal azide and amine groups allows for versatile conjugation chemistries, including "click" reactions and amidation.

Aqueous Solubility

The hydrophilic nature of the eight-unit polyethylene glycol (PEG) spacer imparts excellent water solubility to **Azido-PEG8-amine**.[1][2][3] This property is advantageous for bioconjugation reactions that are typically performed in aqueous buffers to maintain the native conformation and activity of biomolecules such as proteins and peptides. While specific quantitative solubility limits in water are not widely published in commercial datasheets, it is generally regarded as being highly soluble in aqueous media. For a structurally similar compound, Amino-PEG8-amine, it is also listed as being soluble in water.



Organic Solvent Solubility

Azido-PEG8-amine exhibits solubility in a range of common organic solvents, which is crucial for applications in organic synthesis and for dissolving the compound for subsequent dilution into aqueous reaction mixtures. The table below summarizes the available solubility data.

Solvent	Formula	Solubility	Notes
Dimethyl Sulfoxide	DMSO	≥ 100 mg/mL (≥ 228.04 mM)	Hygroscopic DMSO can impact solubility; use of newly opened solvent is recommended.[4]
Dichloromethane	DCM	Soluble	Qualitative data based on similar PEG-amine compounds.
Dimethylformamide	DMF	Soluble	Qualitative data based on similar PEG-amine compounds.

Experimental Protocols

While specific, detailed experimental protocols for determining the solubility of **Azido-PEG8-amine** are not readily available in the public domain, a generalized protocol can be derived from standard laboratory practices for similar PEGylated compounds.

General Protocol for Determining Solubility

- Preparation of Saturated Solution:
 - Accurately weigh a sample of Azido-PEG8-amine.
 - Add a precise volume of the desired solvent (e.g., ultrapure water, DMSO, DCM, or DMF)
 to a vial containing the sample.

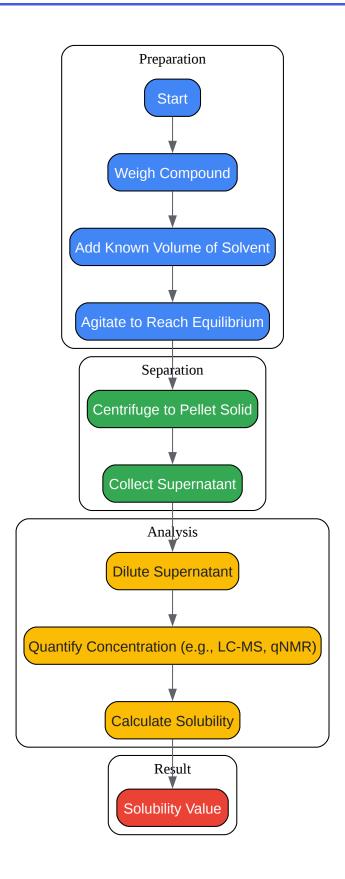


- Agitate the mixture vigorously at a constant temperature (e.g., 25 °C) for a predetermined period (e.g., 24 hours) to ensure equilibrium is reached. The use of a vortex mixer and a shaker incubator is recommended.
- Visually inspect the solution for any undissolved particles. If the entire sample dissolves,
 add more Azido-PEG8-amine until a saturated solution with excess solid is achieved.
- Isolation of the Supernatant:
 - Centrifuge the saturated solution at a high speed to pellet the excess, undissolved solid.
 - Carefully collect the supernatant without disturbing the pellet.
- · Quantification:
 - Accurately dilute a known volume of the supernatant with an appropriate solvent.
 - Determine the concentration of Azido-PEG8-amine in the diluted sample using a suitable analytical method. Given the structure of the molecule, techniques such as quantitative NMR (qNMR) or liquid chromatography-mass spectrometry (LC-MS) with a suitable standard curve would be appropriate.
 - Calculate the original concentration in the saturated supernatant to determine the solubility.

Logical Workflow for Solubility Determination

The following diagram illustrates a logical workflow for determining the solubility of a chemical compound like **Azido-PEG8-amine**.





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Caption: A flowchart outlining the key steps for experimentally determining the solubility of a compound.

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